Optimized Dual-Excitation Ratiometric Calcium Imaging using Fura PE-3

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Compound of Interest

Compound Name:	*Fura PE-3 (potassium)*
Cat. No.:	*B12402610*

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Application Note & Protocol: AN-CA-PE3-001

Abstract & Core Rationale

Calcium (

) is a ubiquitous second messenger, but accurate quantification in long-term assays is often compromised by dye leakage and compartmentalization. While Fura-2 is the gold standard for ratiometric imaging, its acetoxymethyl (AM) ester form is prone to rapid extrusion by anion transporters (e.g., MRP1) and sequestration into organelles, particularly at physiological temperatures (

).

Fura PE-3 (also known as Fura-2-LeakRes) addresses this by introducing a zwitterionic charge to the hydrolyzed fluorophore. This modification prevents the dye from crossing the plasma membrane or entering organelles after de-esterification, significantly extending the experimental window (up to 4 hours) and allowing for loading at physiological temperatures without the rapid signal loss associated with Fura-2.

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This guide details the optical setup, loading protocols, and self-validating calibration procedures required to utilize Fura PE-3 for high-fidelity calcium imaging.

Technical Specifications & Mechanism

The Ratiometric Advantage

Fura PE-3 retains the spectral characteristics of Fura-2. It is a dual-excitation, single-emission indicator.

- -free state: Excitation peak at 380 nm.[1]
- -bound state: Excitation peak shifts to 340 nm.[1]
- Emission: Constant peak at ~510 nm.[2][3][4]

By alternating excitation between 340 nm and 380 nm and calculating the ratio (

), measurements become independent of dye concentration, cell thickness, and partial photobleaching.

Chemical & Spectral Data

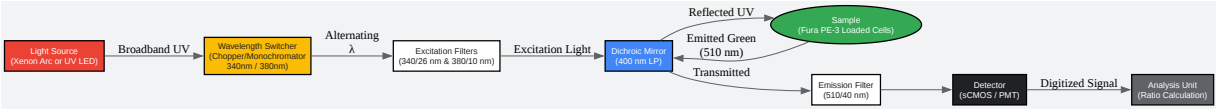
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Property	Value / Characteristic	Notes
Molecular Weight	~1258 g/mol (AM ester)	
Excitation Maxima	340 nm (sat) / 380 nm (free)	Requires UV-compatible optics.
Emission Maximum	510 nm	Green fluorescence.
( )	~250 nM ( )	Temperature/pH dependent.
Solubility	DMSO (Anhydrous)	Stock solutions degrade with moisture.
Leakage Resistance	High (Zwitterionic retention)	Retained by charge, not just size.

Hardware Configuration

To image Fura PE-3, the microscope must support rapid wavelength switching in the UV range.

Optical Path Diagram (Graphviz)



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Figure 1: Optical path for dual-excitation ratiometric imaging. Note the requirement for UV-transmissive objectives.

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Critical Hardware Notes

- Objectives: Standard glass objectives block UV light (340 nm). You must use UV-transmissive objectives (e.g., Fluar, Super Fluor) with high transmission at 340 nm.
- Light Source: Xenon arc lamps are standard. UV-LEDs (340/385 nm) are superior for stability and switching speed (<1 ms).
- Camera: sCMOS cameras are preferred for spatial resolution; PMTs are used for single-cell photometry (high speed).

Experimental Protocol

Reagent Preparation

- Stock Solution (1 mM): Dissolve

  of Fura PE-3 AM in anhydrous DMSO.

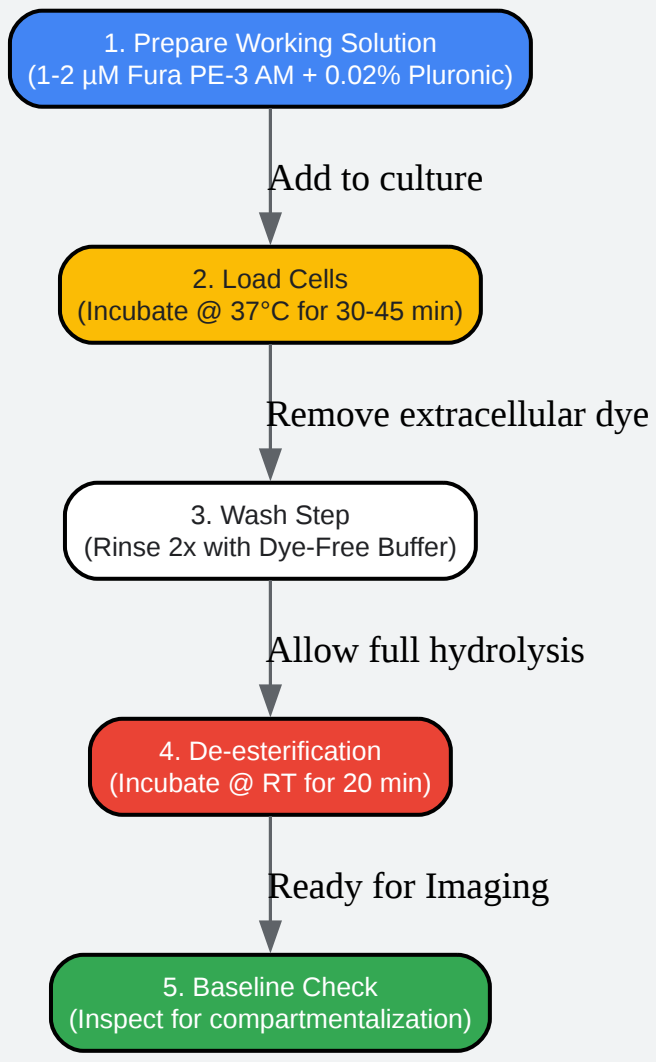
  - Expert Tip: Aliquot into single-use vials and store at

    with desiccant. Freeze-thaw cycles hydrolyze the AM ester, rendering it cell-impermeant.

- Pluronic F-127 (20% w/v): Dissolve in DMSO. This non-ionic surfactant helps disperse the hydrophobic dye in aqueous media.
- Loading Buffer: Tyrode's solution or HEPES-buffered saline (HBS). Avoid serum (contains esterases).

Dye Loading Workflow (Graphviz)

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Figure 2: Optimized loading workflow for Fura PE-3.

Detailed Step-by-Step

- Dilution: Mix

  of 1 mM Stock +

  Pluronic F-127. Add to

  of Loading Buffer (Final:

).

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- Why? Premixing dye with Pluronic prevents precipitation when added to aqueous buffer.

- Incubation: Add working solution to cells. Incubate at

  for 30–45 minutes.[5]

  - Contrast: Fura-2 is often loaded at RT to prevent leakage. Fura PE-3 allows

    loading, improving dye uptake and esterase activity without the penalty of leakage.

- Wash: Aspirate and wash cells

  with warm buffer.

- De-esterification (Critical): Incubate cells in dye-free buffer for 20 minutes at Room Temperature (RT) or

  .

  - Mechanism:[5][6][7][8] AM esters are non-fluorescent. Intracellular esterases must cleave the AM groups to activate fluorescence and trap the dye.[4] Imaging before this step results in high background and drift.

Calibration & Data Analysis

Raw ratios (

) are qualitative. To quantify

, you must calibrate the system to determine

,

, and

.[2]

The Grynkiewicz Equation

- : Dissociation constant (~250 nM).[5]

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- : Measured Ratio (

).
- : Ratio at zero

  .[3]
- : Ratio at saturating

  .[3]
- : Scaling factor (

).

In Vivo Calibration Protocol (Preferred)

In vitro (cuvette) calibration often fails to account for intracellular viscosity and pH. In vivo calibration is performed at the end of the experiment on the cells themselves.

- Obtain

  (Zero

  ):
  - Perfuse cells with

    -free buffer containing 10 mM EGTA and 10

    Ionomycin.
  - Ionomycin permeabilizes the membrane; EGTA chelates all intracellular calcium.
  - Wait for the ratio to stabilize at its minimum. Record

    and

    .
- Obtain

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(Saturating

):

- Wash out EGTA. Perfuse with buffer containing 10 mM

  (excess) and 10

  Ionomycin.

- Wait for the ratio to rise and plateau. Record

  and

  .

- Calculate

  :

  - .

Troubleshooting & Validation

Issue	Diagnosis	Solution
High Background	Extracellular dye sticking to dish.	Wash with buffer containing 0.1% BSA (scavenges extracellular dye).
No Response to Agonist	Dye compartmentalization (in ER/Mitochondria).	Perform Mn2+ Quench Test. Add ; if cytosolic signal quenches but organelles remain bright, dye is trapped. Reduce loading temp or time.
Drifting Baseline	Incomplete de-esterification or leakage.	Extend de-esterification time. Verify Fura PE-3 usage (not generic Fura-2).
Low Signal	Poor loading or UV absorption by optics.	Check objective transmission at 340 nm. Increase dye conc. to 2-4 .

References

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